

Imisopasem manganese for studying reactive oxygen species biology

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Compound of Interest

Compound Name: *Imisopasem manganese*

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An In-depth Technical Guide to **Imisopasem Manganese** for the Study of Reactive Oxygen Species Biology

Introduction

Imisopasem manganese, also known as M40403, is a synthetic, non-peptidyl small molecule that mimics the function of the endogenous antioxidant enzyme, manganese superoxide dismutase (MnSOD or SOD2).^{[1][2]} As a low-molecular-weight mimetic, it serves as a powerful pharmacological tool for researchers, scientists, and drug development professionals to investigate the biology of reactive oxygen species (ROS), particularly the superoxide anion ($O_2\cdot^-$). Its stability, selectivity, and ability to penetrate cells overcome many limitations of using native SOD enzymes in experimental settings.^{[1][3]} This guide provides a comprehensive overview of **imisopasem manganese**, its mechanism of action, key experimental data, and detailed protocols for its application in ROS research. Its mirror-image isomer, avasopasem manganese (GC4419), has been investigated in clinical trials for its protective effects against chemoradiation-induced toxicities.^{[1][4]}

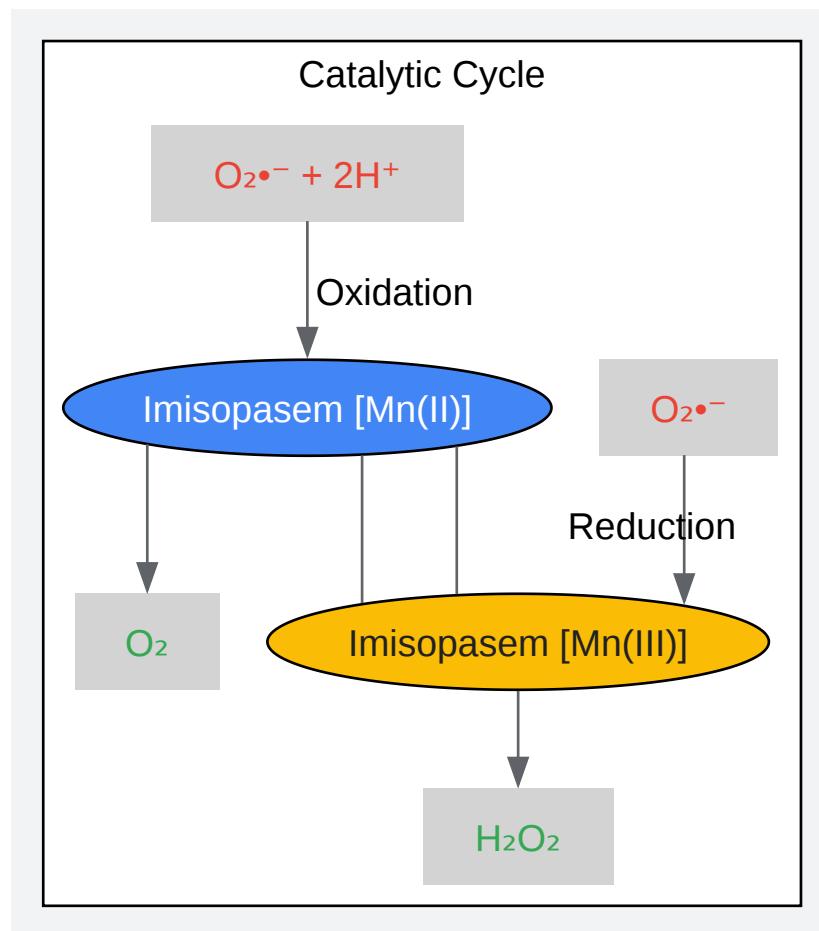
Core Mechanism of Action

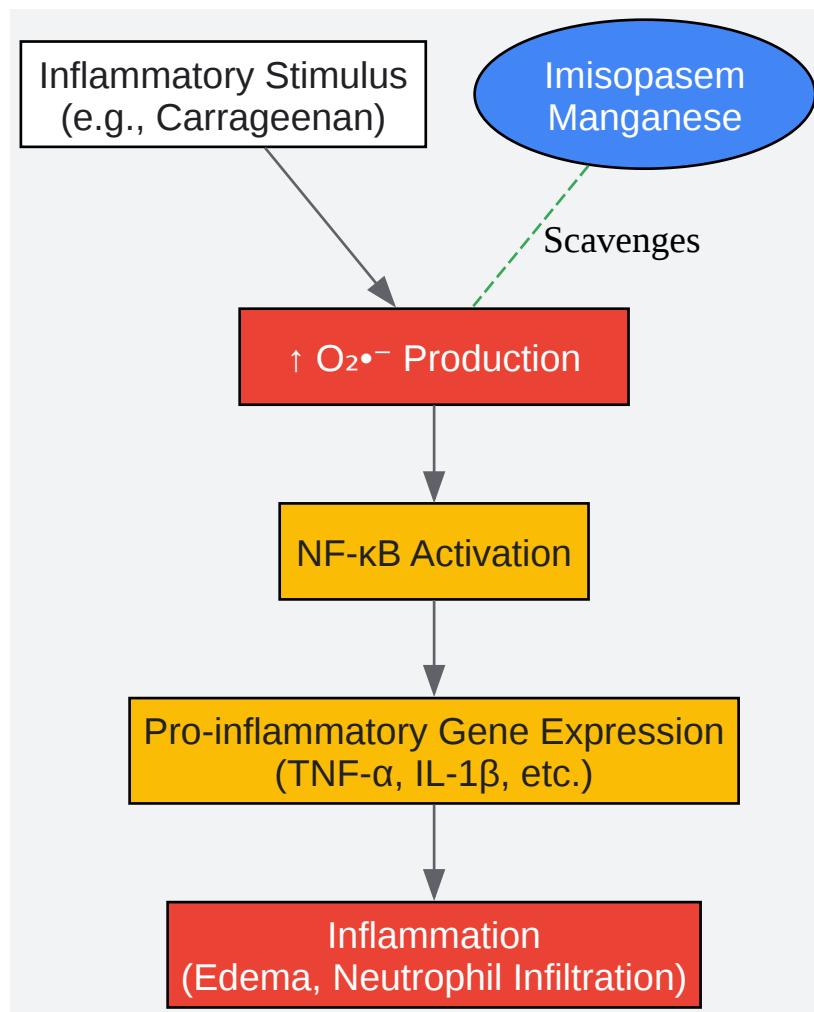
Imisopasem manganese functions as a catalytic antioxidant.^[3] The manganese center cycles between its Mn(II) and Mn(III) oxidation states to facilitate the dismutation of the superoxide radical into molecular oxygen (O_2) and hydrogen peroxide (H_2O_2).^{[3][5]} This process detoxifies the highly reactive superoxide anion, preventing it from damaging cellular components or

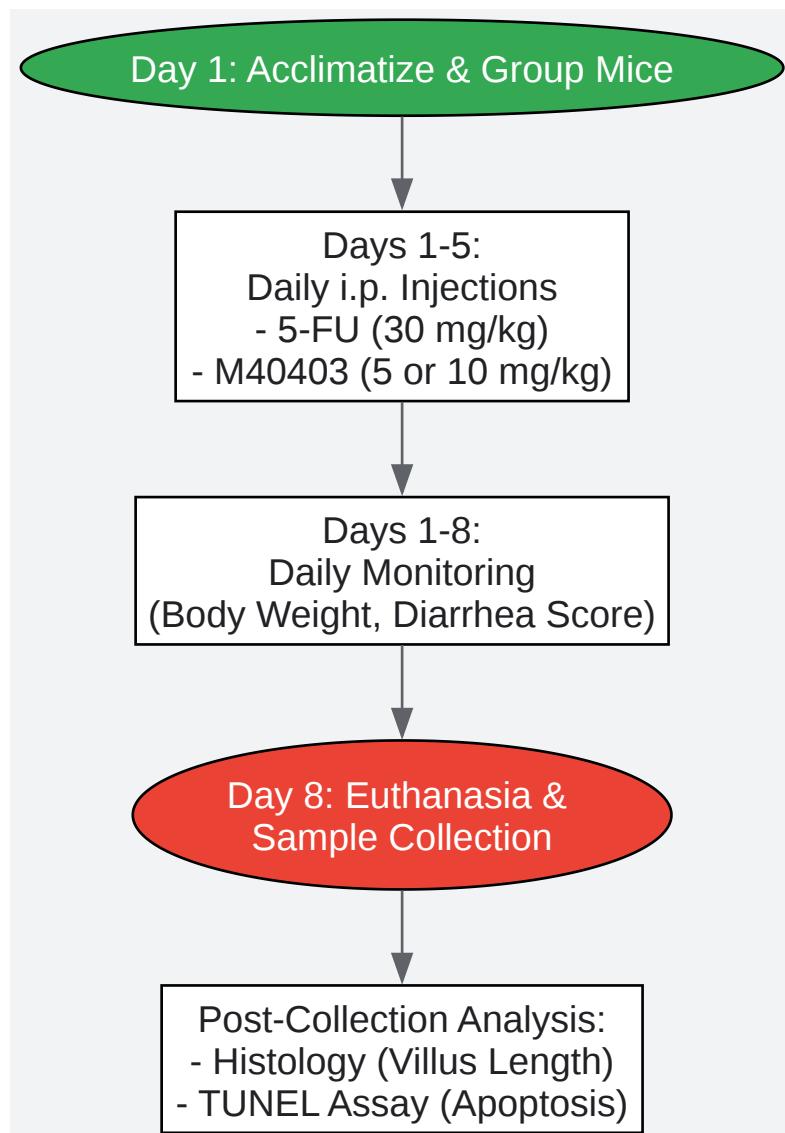
reacting with other molecules like nitric oxide (NO) to form the damaging oxidant, peroxynitrite.

[1][6]

A key feature of imisopasem is its high rate and selectivity for superoxide. It does not interact with other ROS such as hydrogen peroxide, nitric oxide, or peroxynitrite, making it a specific tool to probe the pathological roles of superoxide.[1][7] Unlike native SOD enzymes, it is not deactivated by peroxynitrite.[1]







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